

An In-depth Technical Guide to 2-Formyl-6-methoxypyridine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *6-Methoxypyridine-2-carbaldehyde*

Cat. No.: *B1313544*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of 2-Formyl-6-methoxypyridine (also known as 6-Methoxy-2-pyridinecarboxaldehyde). This versatile compound serves as a crucial intermediate in various fields, including pharmaceutical development and materials science.

Core Chemical Properties

2-Formyl-6-methoxypyridine is a pyridine derivative characterized by the presence of a formyl (-CHO) group at the 2-position and a methoxy (-OCH₃) group at the 6-position. The methoxy group, in particular, enhances the compound's reactivity and solubility, making it a valuable building block in organic synthesis.[\[1\]](#)

Physicochemical Data

The following table summarizes the key quantitative properties of 2-Formyl-6-methoxypyridine.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₇ NO ₂	[1] [2]
Molecular Weight	137.14 g/mol	[1] [2]
CAS Number	54221-96-4	[1] [2]
Appearance	Liquid	[1] [2]
Color	Yellow	[2]
Boiling Point	103-104 °C at 20 mmHg	[3] [4]
Density	1.140 g/mL at 25 °C	[3] [4]
Refractive Index	n _{20/D} 1.532	[3] [4]
Flash Point	81 °C (177.8 °F) - closed cup	
Purity	≥ 97%	[2] [3] [4]

Structural Identifiers

Identifier	Value	Source(s)
IUPAC Name	6-methoxypyridine-2-carbaldehyde	[2]
SMILES	COc1=CC=CC(=N1)C=O	[2]
InChI	1S/C7H7NO2/c1-10-7-4-2-3-6(5-9)8-7/h2-5H,1H3	[3] [4]
InChI Key	YDNWTNODZDSPNZ-UHFFFAOYSA-N	[2] [3] [4]
Synonyms	2-Methoxy-6-pyridinecarboxaldehyde, 6-Methoxypicolinaldehyde, 6-Methoxy-pyridine-2-carbaldehyde	[1] [2]

Reactivity and Applications

The chemical structure of 2-Formyl-6-methoxypyridine, featuring an aldehyde and a methoxy-substituted pyridine ring, dictates its reactivity and wide-ranging applications.

Chemical Reactivity

The aldehyde functional group is the primary site of reactivity, readily participating in reactions such as:

- Condensation Reactions: It can react with amines and other nucleophiles to form Schiff bases and other complex molecular architectures.[\[1\]](#)
- Oxidation: The aldehyde can be oxidized to the corresponding carboxylic acid.
- Reduction: The aldehyde can be reduced to a hydroxymethyl group.

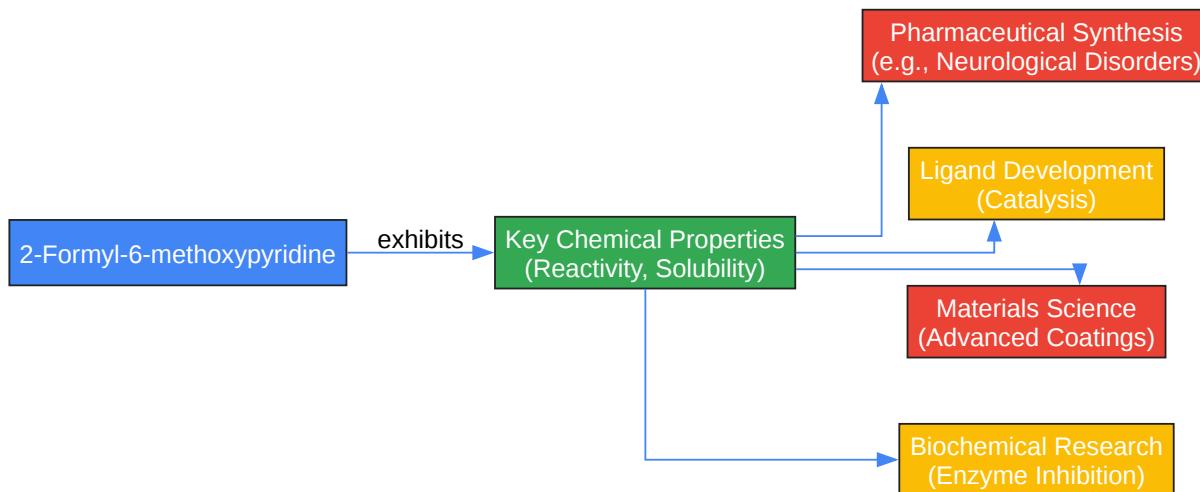
The pyridine ring itself can undergo various transformations, and the methoxy group influences the regioselectivity of these reactions.

Key Applications

2-Formyl-6-methoxypyridine is a key intermediate in several areas of research and development:

- Pharmaceutical Synthesis: It is an important building block in the synthesis of pharmaceutical agents, with some derivatives being explored for their potential in treating neurological disorders.[\[1\]](#) The broader class of pyridinecarboxaldehydes is used to create thiosemicarbazones with antitumor activity.[\[5\]](#)
- Ligand Development: The compound is utilized in creating ligands for metal complexes, which are essential in catalysis and materials science for enhancing reaction efficiency.[\[1\]](#)
- Materials Science: It has shown potential in the preparation of advanced materials and coatings due to its ability to participate in the formation of complex molecular structures.[\[1\]](#)
- Biochemical Research: It is employed in studies related to enzyme inhibition and receptor binding, contributing to drug discovery efforts.[\[1\]](#)

- Flavor and Fragrance Industry: There is an exploration of its use in developing unique aromatic properties for flavoring agents and fragrances.[1]



[Click to download full resolution via product page](#)

Caption: Logical relationship of 2-Formyl-6-methoxypyridine's properties and applications.

Experimental Protocols

Synthesis of 2-Formyl-6-methoxypyridine

A common method for the synthesis of pyridine-2-carboxaldehydes involves the oxidation of the corresponding 2-methylpyridine.[6] The following is a generalized experimental protocol for such a transformation.

Reaction: Oxidation of 2-methoxy-6-methylpyridine.

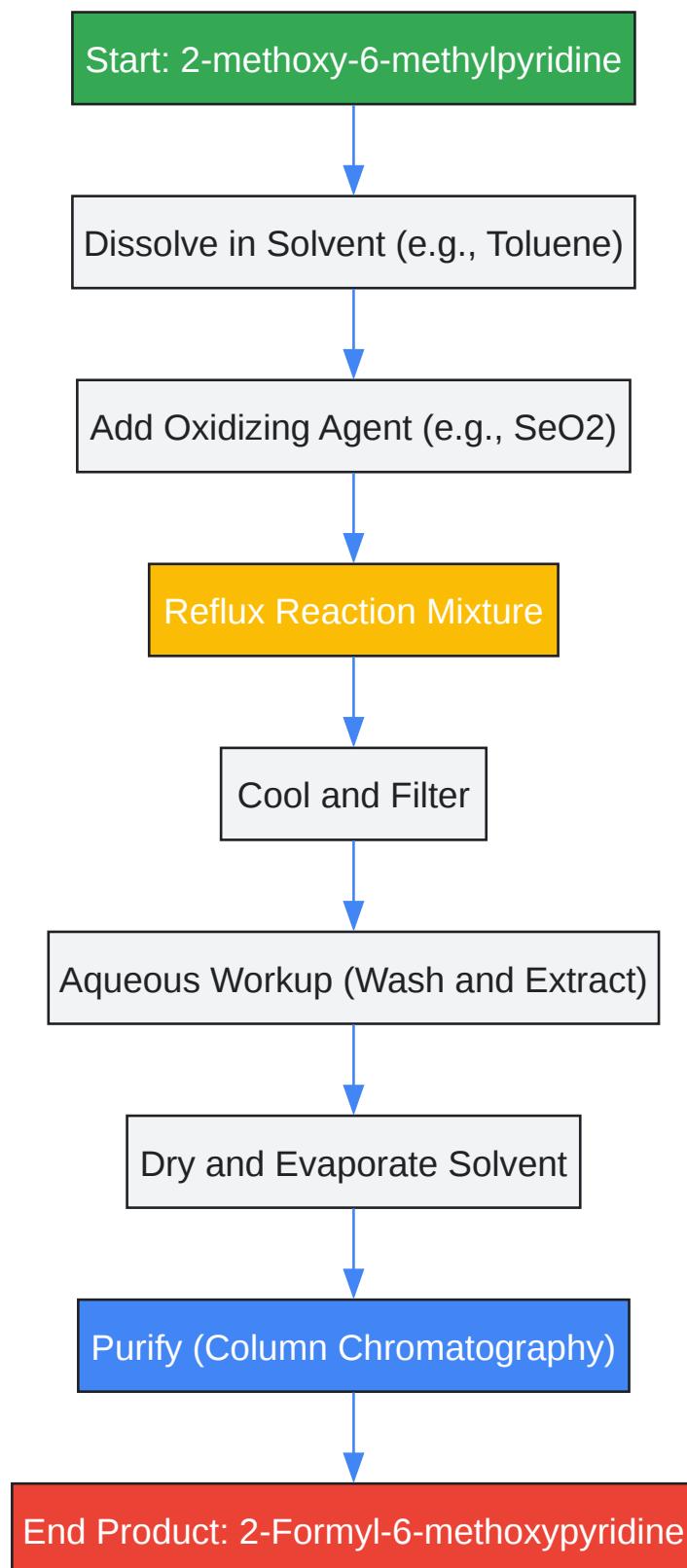
Reagents and Materials:

- 2-methoxy-6-methylpyridine (starting material)
- An oxidizing agent (e.g., Selenium Dioxide, SeO_2)

- An appropriate solvent (e.g., refluxing Toluene or Dioxane)[6]
- Standard laboratory glassware for reflux and workup
- Purification setup (e.g., column chromatography)

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-methoxy-6-methylpyridine in the chosen solvent.
- Addition of Oxidant: Add the oxidizing agent (e.g., SeO_2) to the solution. The stoichiometry will depend on the specific oxidant and literature procedures.
- Reflux: Heat the reaction mixture to reflux and maintain it for a period determined by reaction monitoring (e.g., via Thin Layer Chromatography - TLC).
- Workup: After the reaction is complete, cool the mixture to room temperature. Filter off any solid byproducts. The filtrate is then typically washed with water and/or a basic solution (like sodium bicarbonate) to remove acidic impurities. The organic layer is separated, dried over an anhydrous salt (e.g., Na_2SO_4), and the solvent is removed under reduced pressure.
- Purification: The crude product is purified, most commonly by silica gel column chromatography, to yield pure 2-Formyl-6-methoxypyridine.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for the synthesis of 2-Formyl-6-methoxypyridine.

Spectral Data

Spectroscopic data is crucial for the identification and characterization of 2-Formyl-6-methoxypyridine.

Spectroscopy Type	Data Summary
¹ H NMR	Data available, but specific shifts are dependent on the solvent and instrument. [7]
¹³ C NMR	Data available, providing information on the carbon skeleton. [7]
Mass Spectrometry	Molecular Ion Peak (M ⁺) expected at m/z ≈ 137.14, corresponding to the molecular weight. Fragmentation patterns would be characteristic of the aldehyde and methoxypyridine structure. [8] [9]
Infrared (IR) Spectroscopy	Expected to show characteristic peaks for: C=O (aldehyde) stretching, C-O (methoxy) stretching, and aromatic C=C and C-H stretching.

Safety and Handling

Appropriate safety precautions must be taken when handling 2-Formyl-6-methoxypyridine.

Hazard Identification

- Signal Word: Danger
- Hazard Statements:
 - H302: Harmful if swallowed.
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.

- H335: May cause respiratory irritation.

Recommended Personal Protective Equipment (PPE)

- Eye/Face Protection: Safety glasses or goggles.
- Skin Protection: Chemical-resistant gloves.
- Respiratory Protection: Use in a well-ventilated area or with a suitable respirator (e.g., N95 dust mask).

Storage

- Conditions: Store at 0-8°C.[[1](#)]
- Storage Class: Combustible liquids (Storage Class Code 10).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. 6-Methoxy-2-pyridinecarboxaldehyde 97.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 3. 6-Methoxy-2-pyridinecarboxaldehyde 97 54221-96-4 [sigmaaldrich.com]
- 4. 6-Methoxy-2-pyridinecarboxaldehyde 97 54221-96-4 [sigmaaldrich.com]
- 5. pubs.acs.org [pubs.acs.org]
- 6. researchgate.net [researchgate.net]
- 7. rsc.org [rsc.org]
- 8. Mass Spectrometric Characterization of 2-Amino-1-methyl-6-phenylimidazo[4,5-b]pyridine N-Oxidized Metabolites Bound at Cys34 of Human Serum Albumin - PMC [pmc.ncbi.nlm.nih.gov]

- 9. masspec.scripps.edu [masspec.scripps.edu]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Formyl-6-methoxypyridine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1313544#2-formyl-6-methoxypyridine-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com